

# Unveiling the Molecular Architecture of Macrocarpal L: A Technical Guide

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## Compound of Interest

Compound Name: Macrocarpal L

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This whitepaper provides a comprehensive technical overview of the chemical structure elucidation of **Macrocarpal L**, a phloroglucinol-sesquiterpene conjugate isolated from Eucalyptus species. This document details the spectroscopic data and analytical methodologies that have been pivotal in defining the complex architecture of this natural product.

## Physicochemical Properties of Macrocarpal L

**Macrocarpal L** is a structurally intricate natural product belonging to the family of formylated phloroglucinol compounds (FPCs).<sup>[1]</sup> It was first reported as a known compound isolated from the leaves of Eucalyptus globulus in a study focused on the characterization of new macrocarpals. The fundamental physicochemical properties of **Macrocarpal L** are summarized in Table 1.

Property	Value	Source
Molecular Formula	C <sub>28</sub> H <sub>40</sub> O <sub>6</sub>	PubChem CID: 9847648[1]
Molecular Weight	472.6 g/mol	PubChem CID: 9847648[1]
IUPAC Name	5-[(1R)-1-[(1aS,3aS,4S,7R,7aR,7bS)-7-hydroxy-1,1,3a,7-tetramethyl-1a,2,3,4,5,6,7a,7b-octahydrocyclopropa[a]naphthalen-4-yl]-3-methylbutyl]-2,4,6-trihydroxybenzene-1,3-dicarbaldehyde	PubChem CID: 9847648[1]
Canonical SMILES	CC(C)C--INVALID-LINK-- [C@H]2CC[C@@]3([C@H]4[C@]2(CC[C@H]5[C@@H]4C5(C)C)C)(C)O	PubChem CID: 9847648[1]

## Spectroscopic Data for Structural Elucidation

The definitive structure of **Macrocarpal L** was established through a combination of one- and two-dimensional Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS). The detailed <sup>1</sup>H and <sup>13</sup>C NMR data are presented below.

### <sup>1</sup>H and <sup>13</sup>C NMR Spectroscopic Data

The complete proton and carbon NMR assignments for **Macrocarpal L**, acquired in CDCl<sub>3</sub>, are crucial for its structural verification.

Position	$^{13}\text{C}$ NMR ( $\delta\text{c}$ , ppm)	$^1\text{H}$ NMR ( $\delta\text{H}$ , ppm, Multiplicity, J in Hz)
1	106.1	-
2	163.8	-
3	108.9	-
4	161.4	-
5	110.1	-
6	163.8	-
7	192.8	10.15 (s)
8	192.8	10.15 (s)
1'	35.8	3.98 (dd, 10.5, 3.5)
2'	43.1	1.85 (m)
3'	24.9	1.15 (m), 1.05 (m)
4'	22.8	0.83 (d, 6.5)
5'	22.3	0.81 (d, 6.5)
1''	48.6	2.15 (m)
2''	27.5	1.60 (m), 1.25 (m)
3''	27.8	1.55 (m), 1.40 (m)
4''	39.1	-
5''	55.4	1.95 (m)
6''	24.1	1.70 (m), 1.50 (m)
7''	42.0	-
8''	20.9	0.65 (dd, 9.5, 7.5)
9''	28.9	0.58 (ddd, 9.5, 5.0, 1.0)
10''	18.9	-

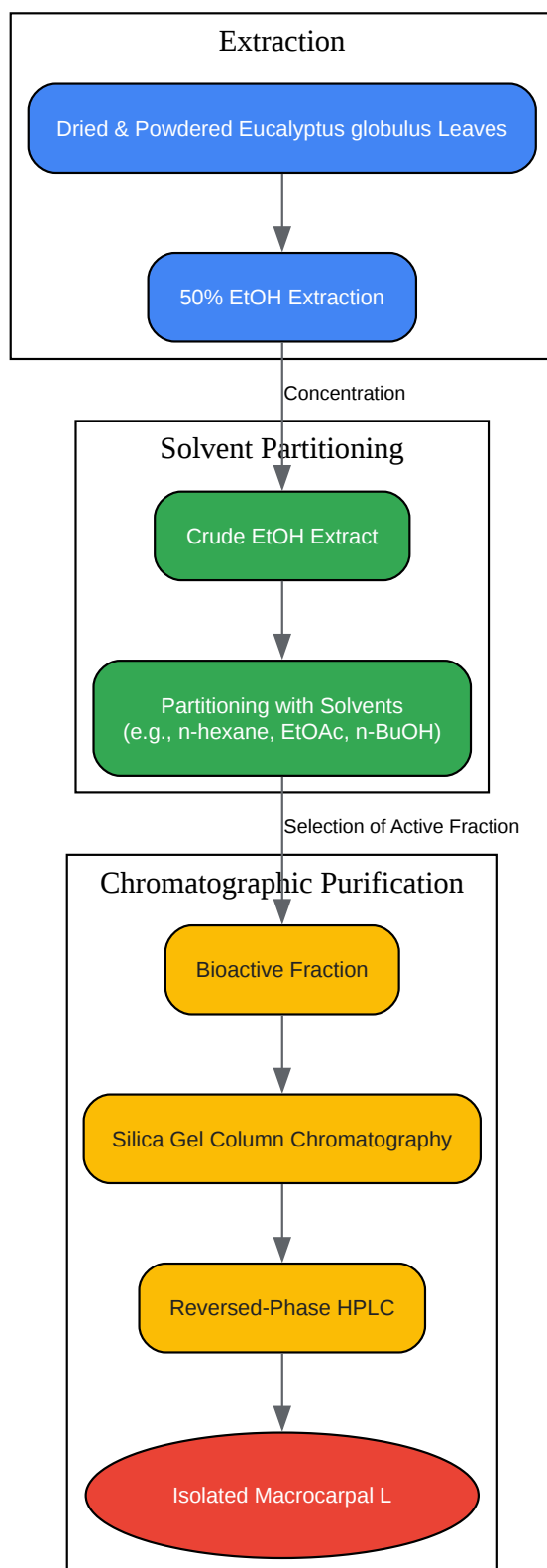
11"	28.5	1.02 (s)
12"	15.8	0.98 (s)
13"	78.1	-
14"	30.1	1.28 (s)
15"	21.9	0.95 (s)

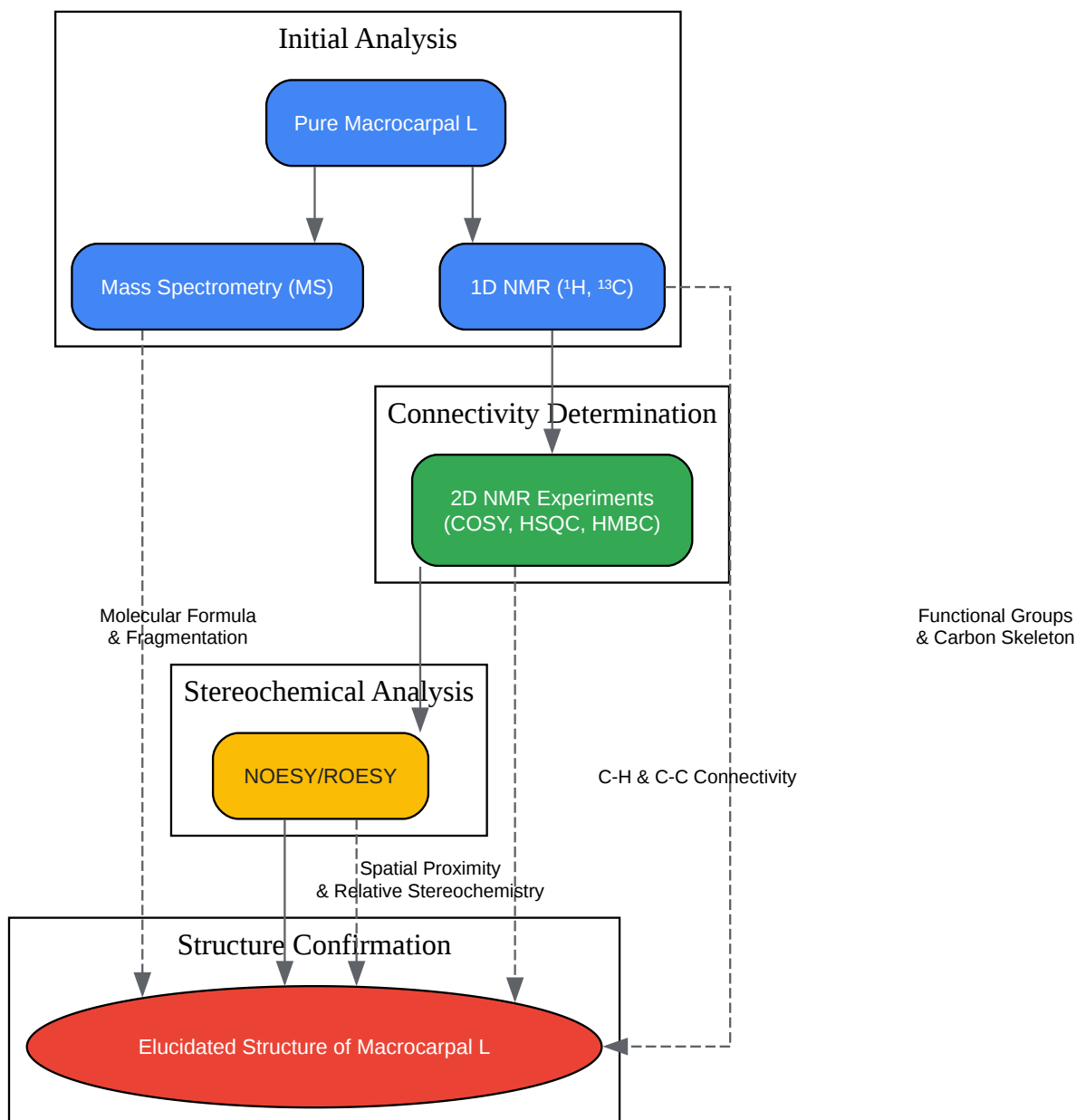
## Experimental Protocols

While the original publication by Osawa et al. (1996) should be consulted for the exact experimental details of the isolation of **Macrocarpal L**, a general methodology for the isolation of macrocarpals from Eucalyptus species is outlined below, based on protocols for structurally related compounds.

## General Isolation Procedure for Macrocarpals

The following workflow illustrates a typical procedure for the extraction and isolation of macrocarpals from Eucalyptus leaves.





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## References

- 1. medchemexpress.com [medchemexpress.com]
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